

Unveiling the Molecular Architecture of Robenidine-d8 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Robenidine-d8 HCl [Bis(phenyl-d4)]*

Cat. No.: *B15354503*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Robenidine hydrochloride, a potent anticoccidial agent, has long been a subject of interest in veterinary medicine and, more recently, for its potential antibacterial activities against resistant strains like MRSA and VRE.[1][2] The isotopically labeled analogue, Robenidine-d8 hydrochloride (Robenidine-d8 HCl), serves as a critical internal standard for highly accurate quantification in complex biological matrices using mass spectrometry-based methods.[3][4] This guide provides an in-depth exploration of the molecular structure of Robenidine-d8 HCl, offering a foundational understanding for its application in analytical and research settings.

Molecular Identity and Chemical Properties

Robenidine-d8 HCl is the deuterated form of Robenidine HCl, where eight hydrogen atoms have been replaced by deuterium. This isotopic substitution is key to its utility as an internal standard, providing a distinct mass shift without significantly altering its chemical behavior.

Property	Value	Source(s)
Chemical Name	1,3-Bis[(4-chlorobenzylidene-d4)amino]guanidine hydrochloride	[3]
Synonyms	1,3-Bis[(4-chlorobenzylidene)amino]guanidine-d8 monohydrochloride	[5][6]
CAS Number	1173097-77-2	[1][5]
Molecular Formula	C ₁₅ D ₈ H ₅ Cl ₂ N ₅ · HCl	[5]
Molecular Weight	378.71 g/mol	[5][6]

Elucidation of the Molecular Structure

The molecular structure of Robenidine-d8 HCl is characterized by a central guanidine core linked to two deuterated (4-chlorobenzylidene)amino groups. The hydrochloride salt form enhances its stability and solubility.

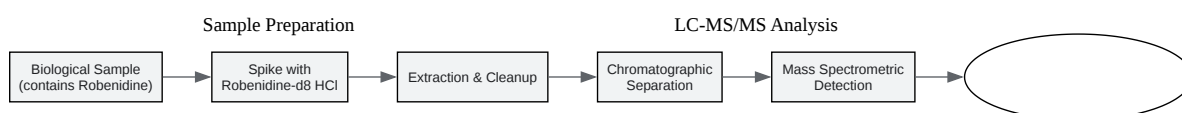
The Core Structure: Guanidine

At the heart of the molecule lies a guanidine group, a planar arrangement of a central carbon atom bonded to three nitrogen atoms. In Robenidine, two of these nitrogens are further substituted, forming a 1,3-disubstituted guanidine derivative.

The Deuterated Moieties: (4-chlorobenzylidene-d4)amino Groups

The key feature of Robenidine-d8 HCl is the presence of two (4-chlorobenzylidene-d4)amino side chains. Each of these groups consists of a 4-chlorophenyl ring where the four hydrogen atoms on the aromatic ring have been replaced by deuterium. These deuterated rings are connected to the guanidine core via an azomethine (-CH=N-) linkage. The synonym "1,3-Bis[(4-chlorobenzylidene-d4)amino]guanidine hydrochloride" explicitly indicates the location of the eight deuterium atoms on the two phenyl rings.[3]

The structure of the parent compound, Robenidine, is synthesized through the condensation reaction of p-chlorobenzaldehyde with 1,3-diaminoguanidine hydrochloride.[7] The synthesis of the deuterated analogue logically follows the same pathway, utilizing a deuterated p-chlorobenzaldehyde as a starting material. This synthetic strategy provides strong evidence for the specific placement of the deuterium atoms on the aromatic rings.



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